

The Discovery and Synthesis of Diglycolic Acid: A Technical Guide

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Compound of Interest

Compound Name: Diglycolic acid

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Diglycolic acid, also known as 2,2'-oxydiacetic acid, is a dicarboxylic acid that has found applications in various fields, from the synthesis of polymers and plasticizers to its use as a chelating agent. Its history is rooted in the foundational period of organic chemistry in the mid-19th century. This guide provides a comprehensive overview of the history of its discovery, the evolution of its synthetic methodologies, and its key physicochemical properties. Detailed experimental protocols for its preparation are provided, along with a summary of its toxicological profile, which is of particular relevance in the context of diethylene glycol metabolism.

Introduction: A Historical Perspective

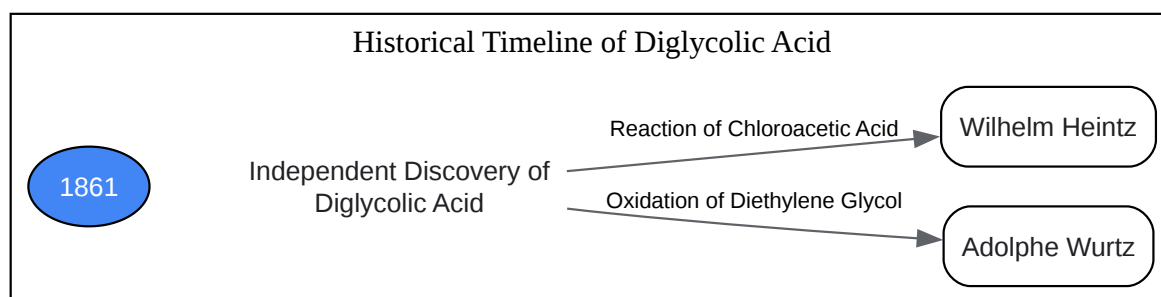
The mid-19th century was a transformative era for chemistry, with the rejection of vitalism—the theory that organic compounds could only be produced by living organisms—paving the way for the laboratory synthesis of a vast array of carbon-based molecules.^{[1][2][3]} It was within this vibrant scientific landscape that **diglycolic acid** was first described.

The initial preparations of **diglycolic acid** were reported in 1861, independently, by two prominent chemists: the French chemist Charles Adolphe Wurtz and the German chemist Wilhelm Heinrich Heintz.^[4]

Charles Adolphe Wurtz (1817-1884) was a significant figure in the development of organic chemistry, known for the Wurtz reaction and his work on glycols and amines.[5][6][7][8][9] His research into the reactions of ethylene oxide and polyatomic alcohols likely led him to the oxidation of diethylene glycol.[5]

Wilhelm Heinrich Heintz (1817-1880) was a German structural chemist who made significant contributions to the understanding of fatty acids and nitrogen-containing organic compounds.[10][11][12][13][14] His work often involved the study of the reactions of various organic acids, and it was in this context that he investigated the reaction of chloroacetic acid.[13]

The concurrent discovery of **diglycolic acid** by these two chemists, through different synthetic routes, highlights the rapid pace of exploration in organic synthesis during this period.



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A diagram illustrating the independent discovery of **diglycolic acid** in 1861.

Physicochemical Properties

Diglycolic acid is a white, crystalline solid that is readily soluble in water.[4] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	2,2'-Oxydiacetic acid	[4]
CAS Number	110-99-6	[15]
Molecular Formula	C ₄ H ₆ O ₅	[15]
Molar Mass	134.09 g/mol	[15]
Melting Point	140-144 °C	[4][15]
pKa ₁	2.79 (at 20 °C)	[4]
pKa ₂	3.93 (at 20 °C)	[4]
Water Solubility	Readily soluble	[4]
Ethanol Solubility	Soluble (5% solution is clear to slightly hazy)	[16]
Appearance	White, odorless, crystalline solid	[4]

Synthetic Methodologies

The synthesis of **diglycolic acid** has evolved from the initial laboratory preparations to more efficient industrial processes. The two primary historical routes remain the foundation for many modern methods.

Oxidation of Diethylene Glycol

This method, pioneered by Wurtz, involves the oxidation of the primary alcohol groups of diethylene glycol to carboxylic acids. Various oxidizing agents have been employed over the years, with nitric acid being one of the most common in early procedures.

Materials:

- Diethylene glycol
- Concentrated nitric acid (e.g., 68%)

- (Optional) Oxidation catalyst (e.g., vanadium(V) oxide)

Procedure:

- In a reaction vessel equipped with a stirrer, thermometer, and a condenser, charge the diethylene glycol.
- Slowly add concentrated nitric acid to the diethylene glycol while maintaining the temperature of the reaction mixture. The reaction is exothermic and may require external cooling. A typical reaction temperature is around 70 °C.[\[4\]](#)
- (Optional) If using a catalyst, add it to the reaction mixture before the addition of nitric acid.
- After the addition of nitric acid is complete, continue to stir the mixture at the reaction temperature for a specified period to ensure complete oxidation.
- Upon completion of the reaction, the **diglycolic acid** can be isolated by crystallization. This may involve cooling the reaction mixture and filtering the resulting precipitate. In some multi-stage processes, the mother liquor, which may contain unreacted diethylene glycol, is recycled to improve the overall yield.[\[4\]](#)

Yields: Yields for the nitric acid oxidation can vary significantly depending on the reaction conditions. Single-stage processes may yield around 58-60%, even with a catalyst.[\[4\]](#)

However, multi-stage processes with recycling of the mother liquor can achieve yields of up to 99%.[\[4\]](#)

Reaction of Chloroacetic Acid with a Base

This method, first reported by Heintz, involves the nucleophilic substitution of the chlorine atom in chloroacetic acid by a hydroxyl group, followed by ether formation.

Materials:

- Chloroacetic acid
- Barium hydroxide solution
- A suitable acid for acidification (e.g., sulfuric acid)

Procedure:

- In a reaction vessel, dissolve chloroacetic acid in water.
- Slowly add a solution of barium hydroxide to the chloroacetic acid solution while heating the mixture.
- Maintain the reaction at an elevated temperature with stirring for a sufficient time to allow the reaction to go to completion.
- After the reaction is complete, cool the mixture and acidify it with a suitable acid, such as sulfuric acid. This will precipitate the barium as barium sulfate and leave the **diglycolic acid** in solution.
- Filter the mixture to remove the barium sulfate precipitate.
- The **diglycolic acid** can then be isolated from the aqueous solution by evaporation of the water, followed by crystallization.

Yields: This method has been reported to produce **diglycolic acid** in yields of up to 68%.^[4]

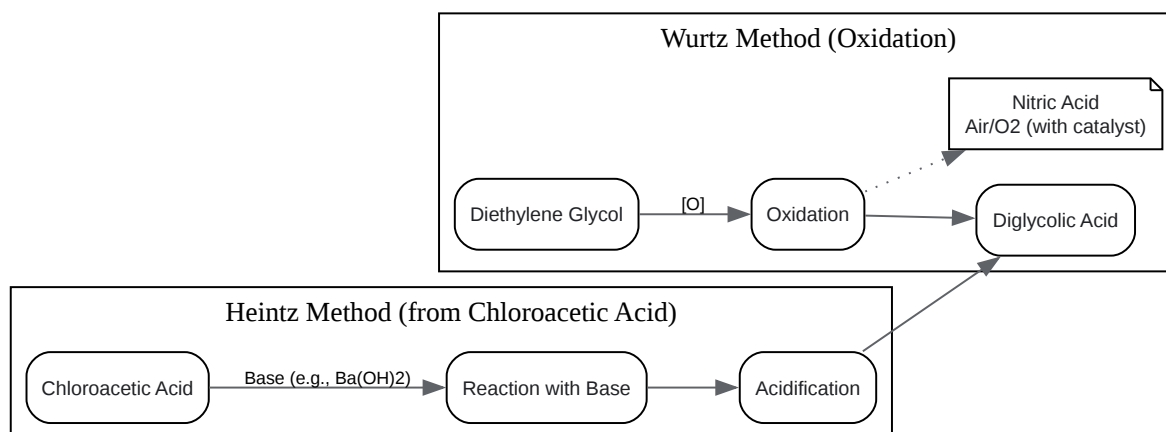
Modern Industrial Synthesis Methods

While the foundational methods are still relevant, industrial production often employs catalytic oxidation with air or oxygen to avoid the use of stoichiometric and corrosive oxidizing agents like nitric acid.

General Procedure: This process involves passing air or oxygen through diethylene glycol in the presence of a heterogeneous catalyst at elevated temperatures and pressures.

Catalysts:

- Platinum-based catalysts can provide yields of around 90%.^[4]
- Bismuth-platinum catalysts have been reported to achieve yields of up to 95% under optimized conditions.^[4]



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Key synthetic workflows for the preparation of **diglycolic acid**.

Applications

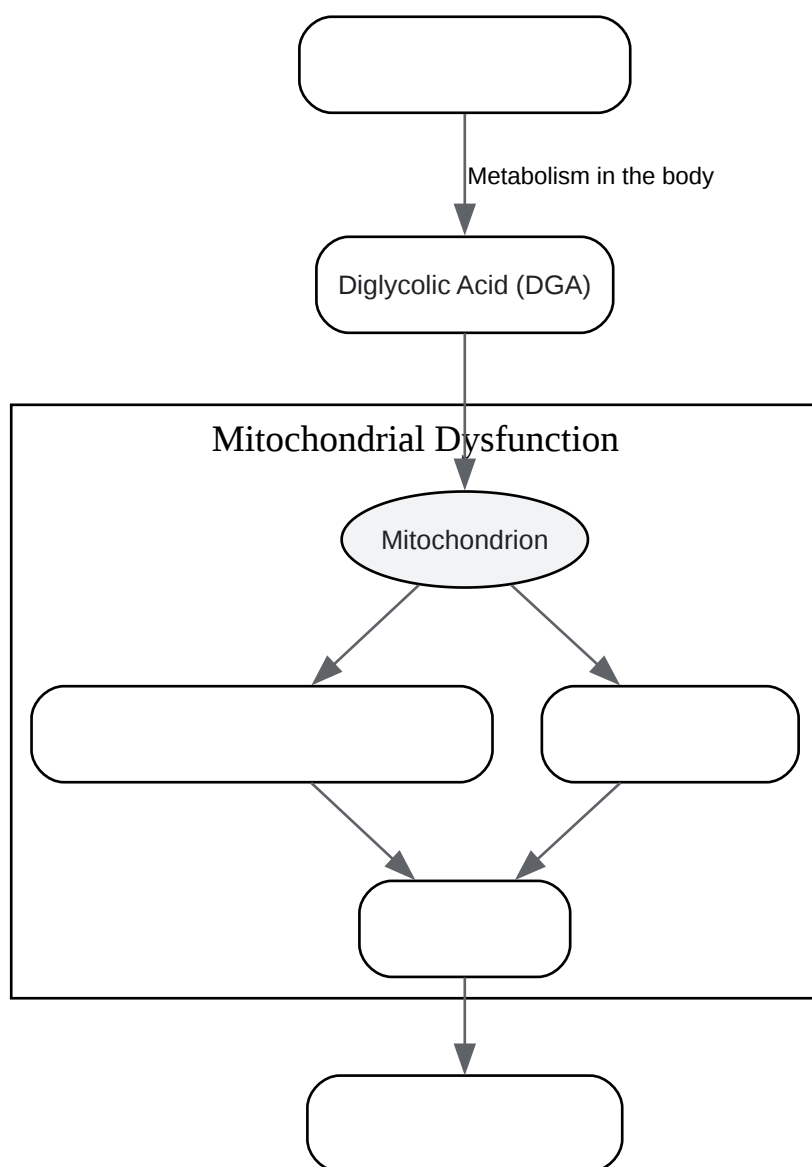
The applications of **diglycolic acid** have expanded since its discovery, leveraging its dicarboxylic acid functionality and chelating properties.

- **Polymers and Plasticizers:** Diesters of **diglycolic acid** with higher alcohols are used as plasticizers for polymers such as polyvinyl chloride (PVC).^[4]
- **Chelating and Descaling Agent:** Basic solutions of **diglycolic acid** are effective in removing limescale deposits in industrial systems like heat exchangers and boilers, as well as in gas and oil bores.^{[4][17]}
- **Organic Synthesis:** It serves as a building block in the synthesis of other organic compounds.^[17]
- **Suture Manufacturing:** It is used in the preparation of glycolides, which are precursors for the manufacture of absorbable sutures.^[17]

Toxicology and Biological Significance

Diglycolic acid is the primary toxic metabolite of diethylene glycol (DEG), a compound that has been responsible for numerous poisoning incidents.[4] The toxicity of **diglycolic acid** is primarily targeted at the kidneys, where it can cause severe complications, including fatal outcomes.[4]

The mechanism of **diglycolic acid**-induced toxicity involves mitochondrial dysfunction. It acts as an inhibitor of succinate dehydrogenase (Complex II) in the electron transport chain. This inhibition disrupts cellular respiration and leads to a depletion of ATP. Additionally, **diglycolic acid** is a calcium chelator, which can further disrupt mitochondrial function.



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The toxicological pathway of **diglycolic acid** as a metabolite of diethylene glycol.

Conclusion

The history of **diglycolic acid** is a microcosm of the development of organic chemistry, from its early discoveries in the mid-19th century to the development of sophisticated industrial processes. While its applications are varied, its significance in the field of toxicology as the toxic metabolite of diethylene glycol underscores the importance of understanding the metabolic fate of industrial chemicals. This guide has provided a comprehensive overview of the key aspects of **diglycolic acid** for researchers and professionals in the chemical and pharmaceutical sciences.

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